

A Comparative Pharmacokinetic Profile of Apalutamide and Its Active Metabolite, N-desmethyl-apalutamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Apalutamide-13C,d3

Cat. No.: B12412576

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the pharmacokinetic properties of the second-generation androgen receptor inhibitor, apalutamide, and its principal active metabolite, N-desmethyl-apalutamide. The data presented herein is compiled from various clinical studies to offer a comprehensive overview for research and drug development purposes.

Pharmacokinetic Data Summary

The following table summarizes the key pharmacokinetic parameters of apalutamide and its active metabolite, N-desmethyl-apalutamide, following oral administration. These values represent data obtained from studies in healthy male subjects and patients with castration-resistant prostate cancer (CRPC).

Pharmacokinetic Parameter	Apalutamide	N-desmethyl-apalutamide
Cmax (steady-state)	6.0 mcg/mL (1.7)[1]	5.9 mcg/mL (1.0)[1]
AUC (steady-state)	100 mcg·h/mL (32)[1]	124 mcg·h/mL (23)[1]
Half-life (t _{1/2})	~3 days (steady-state)[1][2]	~4.6 days (steady-state)[3]
Protein Binding	96%[1][4]	95%[1][4]
Apparent Volume of Distribution (Vd/F)	276 L[1][5][6]	Widely distributed[5][6]
Apparent Clearance (CL/F)	1.3 L/h (single dose) to 2.0 L/h (steady-state)[1][5][6]	1.5 L/h[5][6]
Accumulation Ratio (at 240 mg/day)	~5-fold[1]	~85.2-fold[5][6]
Time to Steady-State	~4 weeks[1][5][6]	~4 weeks[5][6]

Experimental Protocols

The data presented in this guide are derived from clinical studies employing robust experimental designs and analytical methodologies.

Study Design and Population

The pharmacokinetic parameters were primarily determined from data pooled from multiple clinical studies, including Phase I trials in healthy male subjects and population pharmacokinetic analyses in patients with castration-resistant prostate cancer[5][6]. Dosing regimens typically involved once-daily oral administration of apalutamide at doses ranging from 30 to 480 mg[5][6].

Sample Collection and Bioanalysis

Plasma samples were collected at various time points following single and multiple doses of apalutamide to characterize the concentration-time profiles of the parent drug and its metabolites. The quantification of apalutamide and N-desmethyl-apalutamide in human plasma

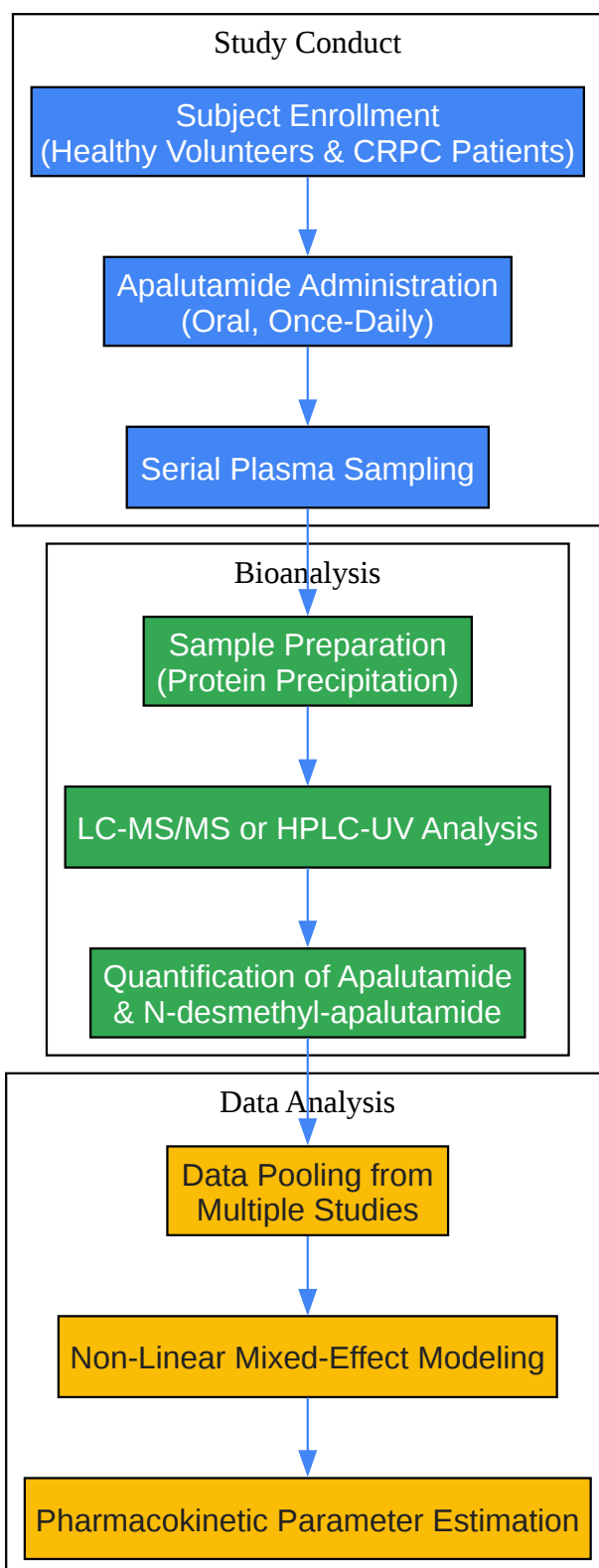
was performed using validated bioanalytical methods, including high-performance liquid chromatography with ultraviolet detection (HPLC-UV) and liquid chromatography-tandem mass spectrometry (LC-MS/MS)[7][8][9]. These methods demonstrated high sensitivity, specificity, accuracy, and precision, adhering to regulatory guidelines[7][8]. A common sample preparation technique involved protein precipitation[7].

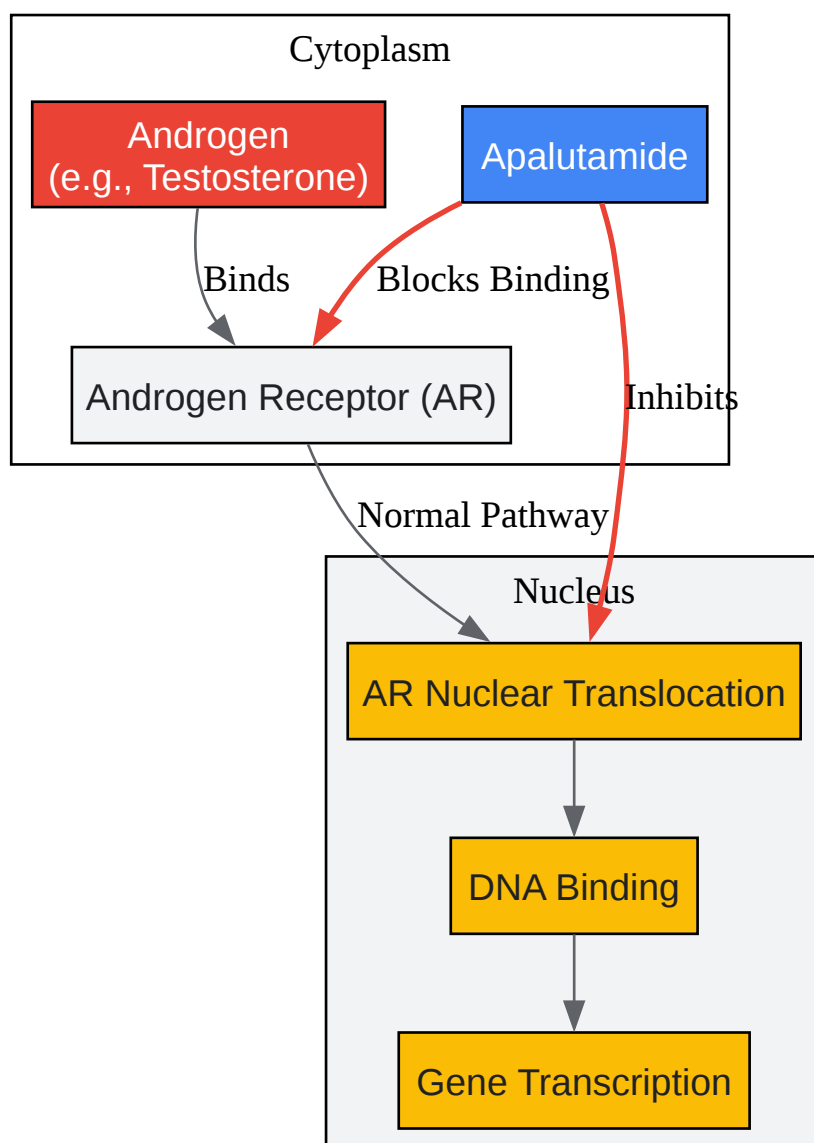
Pharmacokinetic Analysis

Non-linear mixed-effect modeling was a key analytical approach used to characterize the population pharmacokinetics of apalutamide and N-desmethyl-apalutamide[5][6]. This method allows for the estimation of typical pharmacokinetic parameters within a population and the variability between individuals.

Visualizations

Experimental Workflow for Population Pharmacokinetic Analysis





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